

# theoretical and experimental analysis of 5-Bromo-2-Hydroxybenzaldehyde

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## Compound of Interest

Compound Name: 5-Bromo-2,4-dimethoxybenzaldehyde

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An In-depth Technical Guide to the Theoretical and Experimental Analysis of 5-Bromo-2-Hydroxybenzaldehyde

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### Introduction

5-Bromo-2-hydroxybenzaldehyde, also known as 5-bromosalicylaldehyde, is an organic compound with the molecular formula  $C_7H_5BrO_2$ .<sup>[1][2]</sup> This substituted benzaldehyde is a valuable intermediate in organic synthesis, particularly in the development of novel pharmaceutical agents and chemical sensors. Its structure, featuring a hydroxyl group and a bromine atom ortho and para to the aldehyde group respectively, imparts unique chemical reactivity and biological activity to its derivatives.<sup>[3]</sup>

This technical guide provides a comprehensive overview of the theoretical and experimental analysis of 5-bromo-2-hydroxybenzaldehyde. We will delve into its synthesis, structural elucidation, spectroscopic characterization, and its burgeoning applications in drug development. This document is intended for researchers, scientists, and professionals in the fields of medicinal chemistry, materials science, and analytical chemistry.

### Synthesis and Characterization

The most common method for the synthesis of 5-bromo-2-hydroxybenzaldehyde is the electrophilic bromination of salicylaldehyde.<sup>[1]</sup> This reaction is typically carried out at low

temperatures to control selectivity and minimize the formation of byproducts.

## Experimental Protocol: Synthesis of 5-Bromo-2-hydroxybenzaldehyde

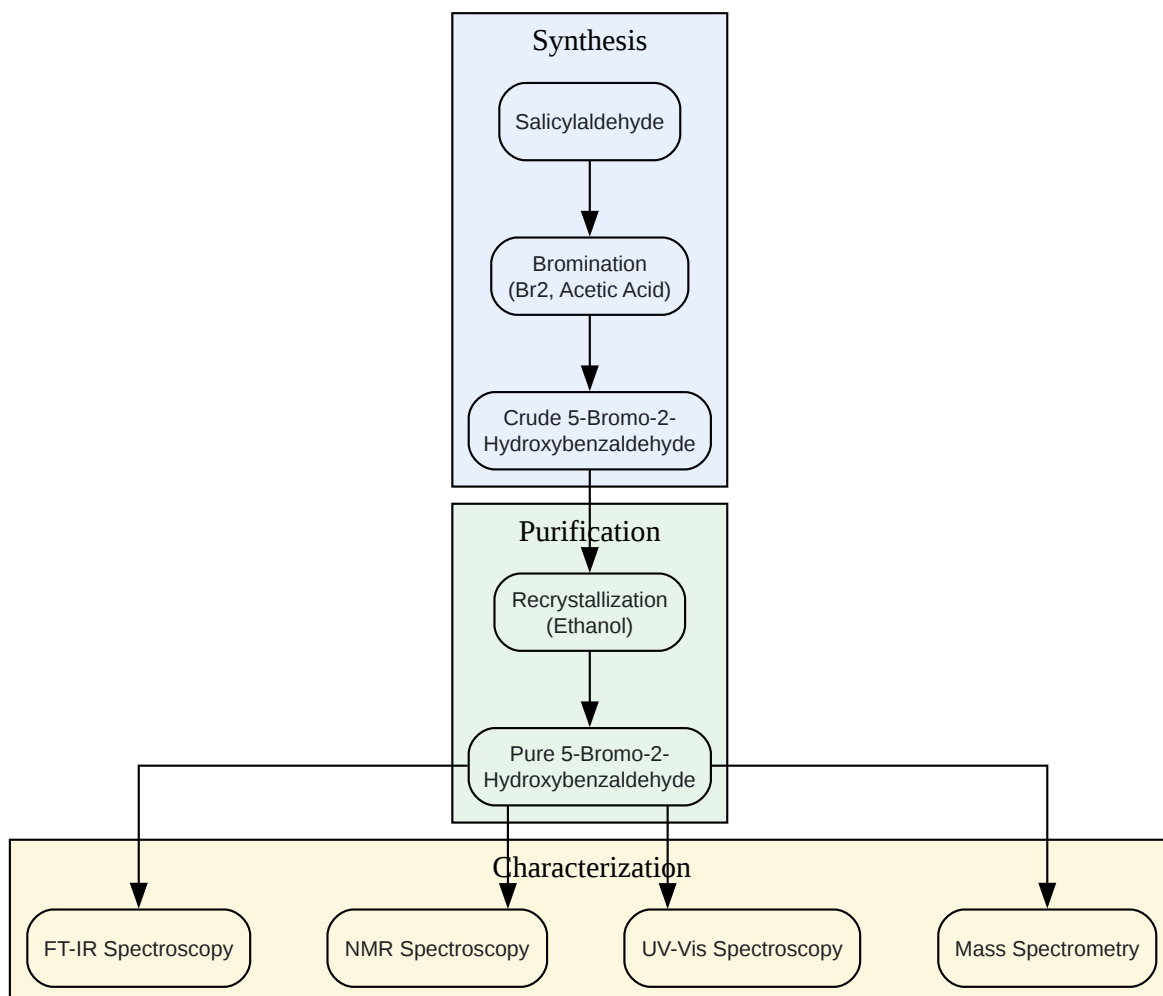
Materials:

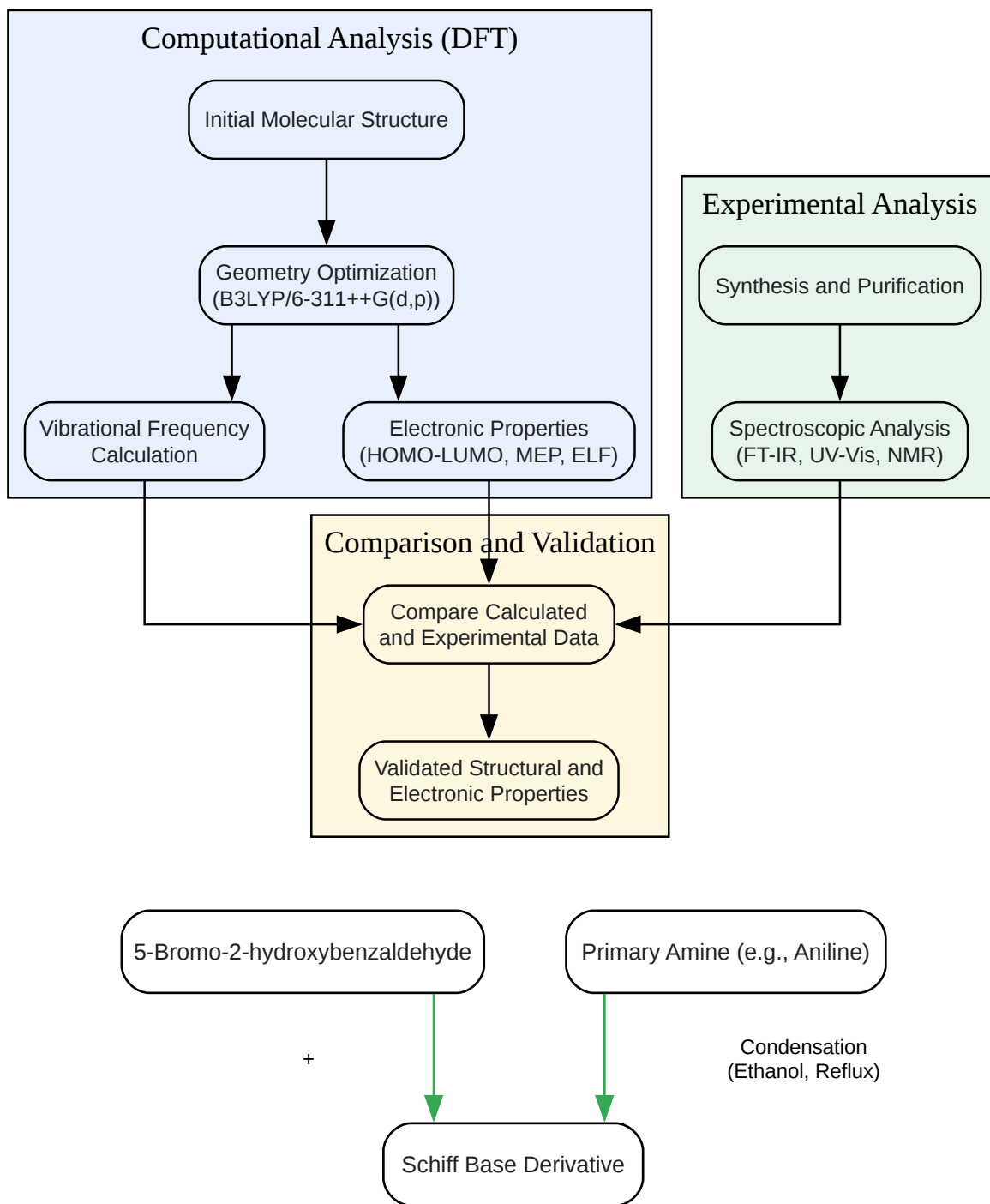
- Salicylaldehyde
- Bromine
- Glacial Acetic Acid
- Ice-cold water
- Ethanol

Procedure:

- Dissolve salicylaldehyde (0.02 moles) in glacial acetic acid.
- Slowly add a solution of bromine (0.02 moles) in glacial acetic acid to the salicylaldehyde solution while stirring and maintaining a low temperature.
- After the addition is complete, continue stirring for a few hours to ensure the reaction goes to completion.
- Pour the reaction mixture into ice-cold water to precipitate the crude product.
- Collect the solid product by filtration and wash with cold water.
- Recrystallize the crude product from ethanol to obtain pure 5-bromo-2-hydroxybenzaldehyde.[\[4\]](#)

## Workflow for Synthesis and Characterization





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## References

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